

Isocorydine Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isocorydine hydrochloride*

Cat. No.: *B600508*

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Abstract

Isocorydine hydrochloride, the hydrochloride salt of the aporphine alkaloid isocorydine, is a compound of significant interest in pharmacological research. This document provides a detailed overview of its chemical properties, supported by experimental data and methodologies. It is intended to serve as a comprehensive resource for professionals in the fields of scientific research and drug development.

Chemical and Physical Properties

Isocorydine hydrochloride is a derivative of isocorydine, an alkaloid found in various plant species. The addition of hydrochloric acid to isocorydine forms the more stable and water-soluble hydrochloride salt.

Molecular Formula and Weight

The fundamental chemical identity of **isocorydine hydrochloride** is defined by its molecular formula and weight. These parameters are crucial for stoichiometric calculations in experimental settings and for the characterization of the compound.

Property	Value	Source
Molecular Formula	$C_{20}H_{24}ClNO_4$ or $C_{20}H_{23}NO_4 \cdot HCl$	[1][2][3]
Molecular Weight	377.87 g/mol	[1][3][4]
Molecular Weight (Free Base)	341.4 g/mol	[2][5][6]

Physical Characteristics

The physical properties of **isocorydine hydrochloride** are important for its handling, storage, and formulation.

Property	Value	Source
Appearance	Off-white solid powder	[5]
Melting Point	215-220 °C (with decomposition)	[2][7]
Solubility	Soluble in alcohol and DMSO	[3][4]
Optical Activity	$[\alpha]/D \approx +180^\circ$ (c=0.1 in methanol)	[2][7]

Experimental Protocols

Detailed experimental procedures are essential for the replication and validation of scientific findings. The following sections outline methodologies that could be employed in the study of **isocorydine hydrochloride**.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol describes a general method for determining the purity of an **isocorydine hydrochloride** sample.

Objective: To quantify the purity of **isocorydine hydrochloride**.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector.
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Trifluoroacetic acid (TFA)
- **Isocorydine hydrochloride** standard of known purity

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a gradient of acetonitrile and water, both containing 0.1% TFA. A typical gradient might be 10-90% acetonitrile over 30 minutes.
- Standard Solution Preparation: Accurately weigh and dissolve the **isocorydine hydrochloride** standard in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions from the stock solution to create a calibration curve.
- Sample Preparation: Accurately weigh and dissolve the **isocorydine hydrochloride** sample to be tested in the mobile phase to a concentration within the range of the calibration curve.
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min
 - Injection volume: 10 μ L
 - Column temperature: 25 $^{\circ}$ C

- Detection wavelength: 280 nm
- Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Data Processing: Integrate the peak areas of the chromatograms. Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions. Determine the concentration of the sample solution from the calibration curve and calculate the purity.

Logical Workflow and Data Representation

The following diagrams illustrate the logical workflow for characterizing a chemical compound like **isocorydine hydrochloride** and a conceptual signaling pathway that could be investigated.

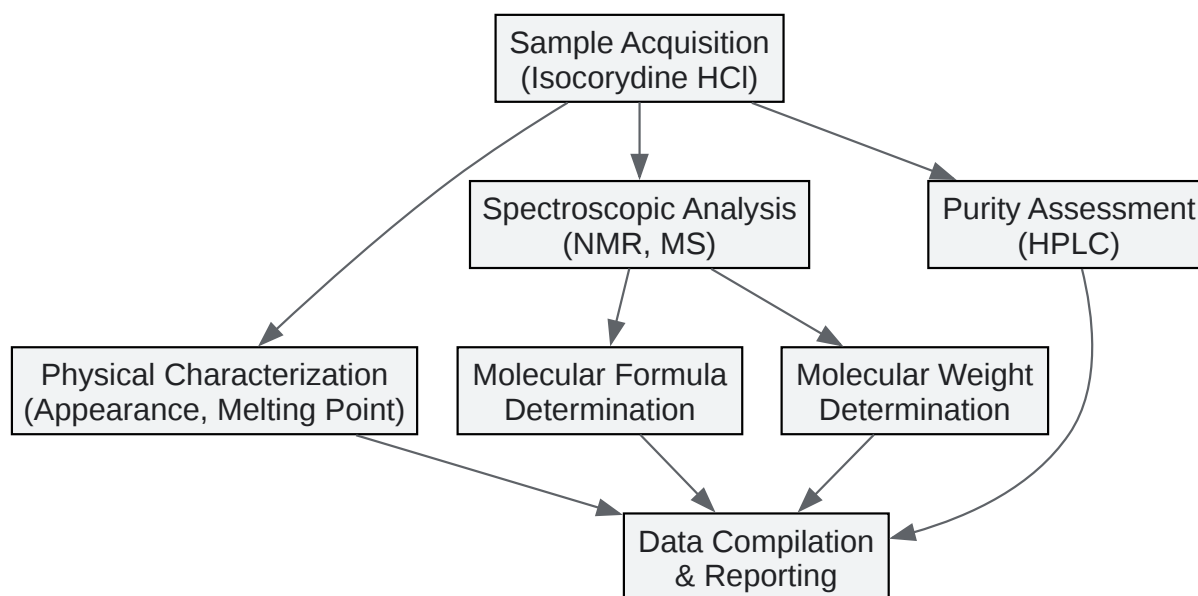


Figure 1: Workflow for Chemical Characterization

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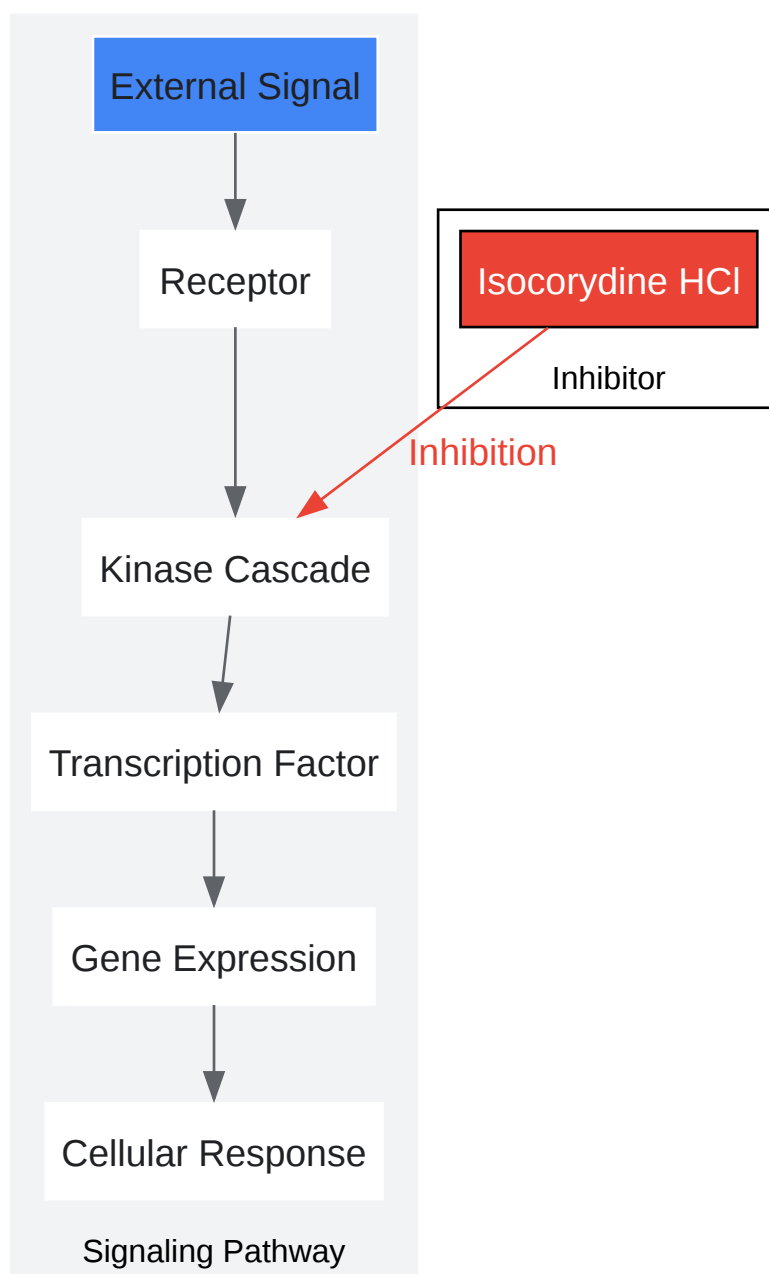


Figure 2: Conceptual Signaling Pathway Inhibition

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